

Standard Operating Procedure: Handling and Disposal of OARV-771

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Compound of Interest

Compound Name: OARV-771

Cat. No.: B10832090

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This document provides essential safety and logistical information for the handling and disposal of **OARV-771**, a replication-deficient adeno-associated viral vector. Adherence to these protocols is mandatory to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Risk Assessment

OARV-771 is a BSL-2 (Biosafety Level 2) agent designed for targeted gene delivery to ocular tissues. While replication-deficient, it poses a risk of unintended gene expression if accidental exposure occurs, particularly to the mucous membranes of the eyes.

Primary Routes of Exposure:

- Ocular (direct contact with eyes)
- Inhalation of aerosols
- Dermal (through broken skin)
- Ingestion

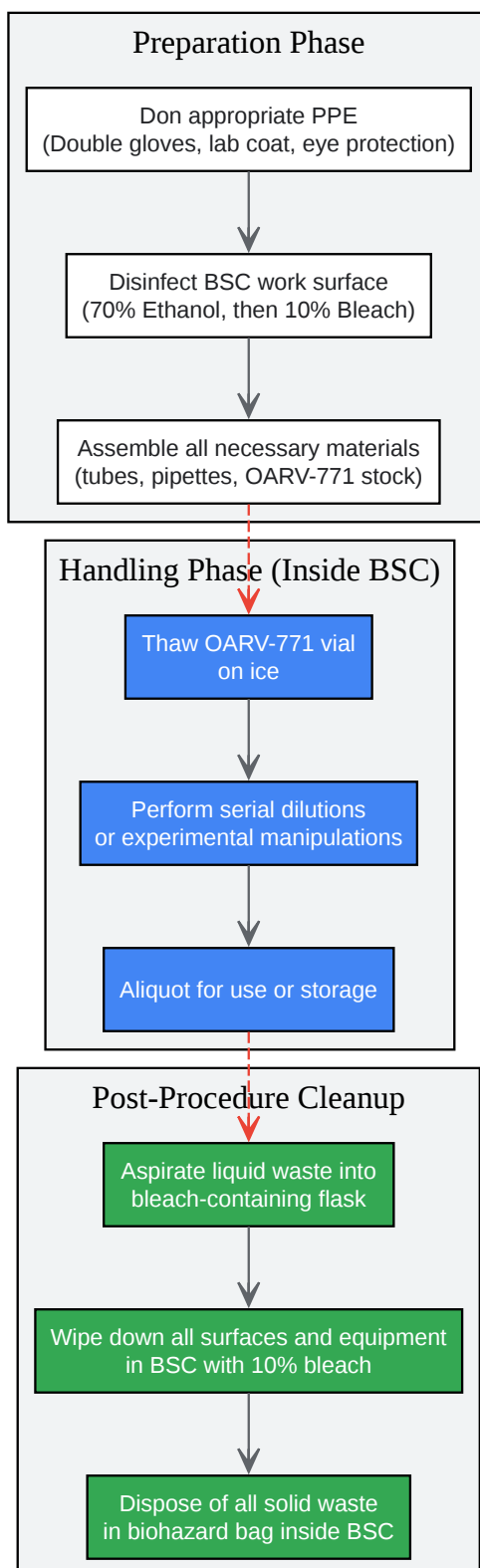
Personal Protective Equipment (PPE)

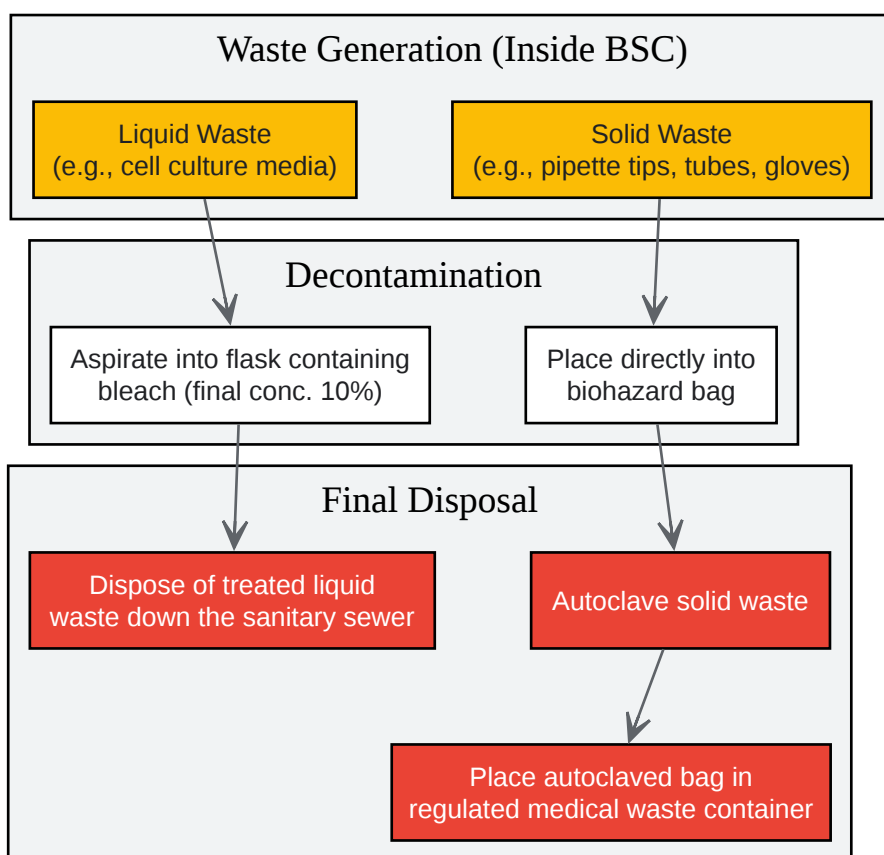
All personnel handling **OARV-771** must wear the following minimum PPE. All PPE should be donned before entering the BSL-2 laboratory and removed before exiting.

PPE Item	Specification	Purpose
Gloves	Nitrile, powder-free, double-gloved	Prevents skin contact and cross-contamination.
Lab Coat	Disposable, solid-front, with tight-fitting cuffs	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or tight-fitting goggles	Critical: Prevents ocular exposure from splashes or aerosols.
Face Protection	Face shield (in addition to goggles/glasses)	Required for procedures with a high risk of splash or aerosol generation.
Respiratory	N95 respirator	Required for procedures with a high risk of aerosol generation.

Experimental Protocols & Handling

All work with **OARV-771** must be conducted within a certified Class II Biosafety Cabinet (BSC) to minimize aerosol generation and prevent contamination.





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